

An In-Depth Technical Guide to the Biochemical Properties of Acetyl Octapeptide-1

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Compound of Interest

Compound Name: *Acetyl octapeptide-1*

Cat. No.: *B10773591*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Acetyl octapeptide-1, also known commercially as SNAP-8™, is a synthetic peptide that has garnered significant attention in the cosmetic and dermatological fields for its anti-wrinkle properties. This technical guide provides a comprehensive overview of the biochemical properties of **acetyl octapeptide-1**, including its mechanism of action at the molecular level, efficacy data from available studies, and detailed experimental protocols for its evaluation. The peptide functions as a competitive inhibitor of the SNARE (Soluble N-ethylmaleimide-sensitive factor Attachment protein REceptor) complex, specifically mimicking the N-terminal end of the SNAP-25 protein. This interference leads to a reduction in neurotransmitter release at the neuromuscular junction, resulting in the attenuation of muscle contractions responsible for the formation of expression lines. This guide aims to serve as a valuable resource for researchers and professionals involved in the development and evaluation of novel skincare actives.

Introduction

Expression wrinkles, or dynamic rhytides, are a prominent sign of skin aging, resulting from the repetitive contraction of facial muscles. The underlying physiological process involves the release of neurotransmitters, primarily acetylcholine (ACh), from presynaptic neurons, which then bind to receptors on muscle cells, triggering contraction. **Acetyl octapeptide-1** is an engineered peptide designed to intervene in this process, offering a non-invasive alternative to treatments like botulinum toxin injections.

Chemical and Physical Properties

Property	Value
INCI Name	Acetyl Octapeptide-1 (or Acetyl Octapeptide-3)
Amino Acid Sequence	Ac-Glu-Glu-Met-Gln-Arg-Arg-Ala-Asp-NH2
Molecular Formula	C41H70N16O16S
Molecular Weight	1075.16 g/mol [1]
Appearance	White to off-white lyophilized powder [1]
Solubility	Water-soluble
Purity (typical)	>98% (HPLC) [2]
Storage	Lyophilized powder should be stored at 2-8°C [2]

Mechanism of Action: SNARE Complex Inhibition

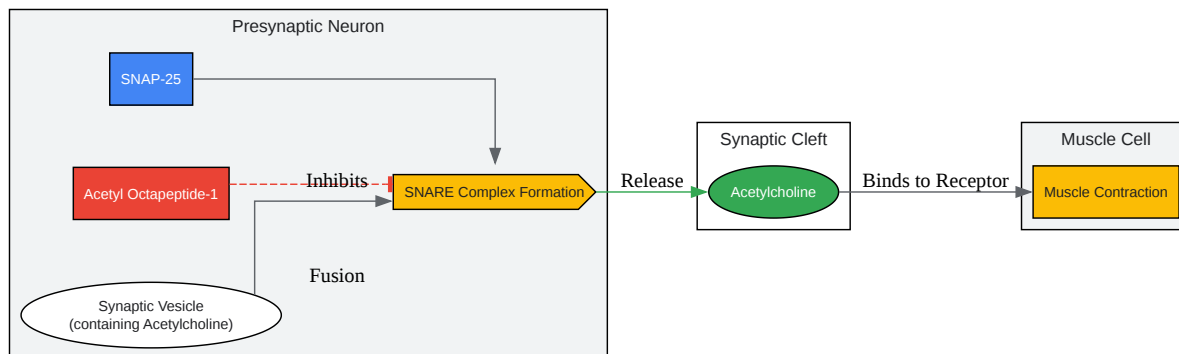
The primary mechanism of action of **acetyl octapeptide-1** is the competitive inhibition of the SNARE complex formation. The SNARE complex is a crucial protein machinery responsible for the fusion of synaptic vesicles with the presynaptic membrane, a prerequisite for the exocytosis of neurotransmitters.

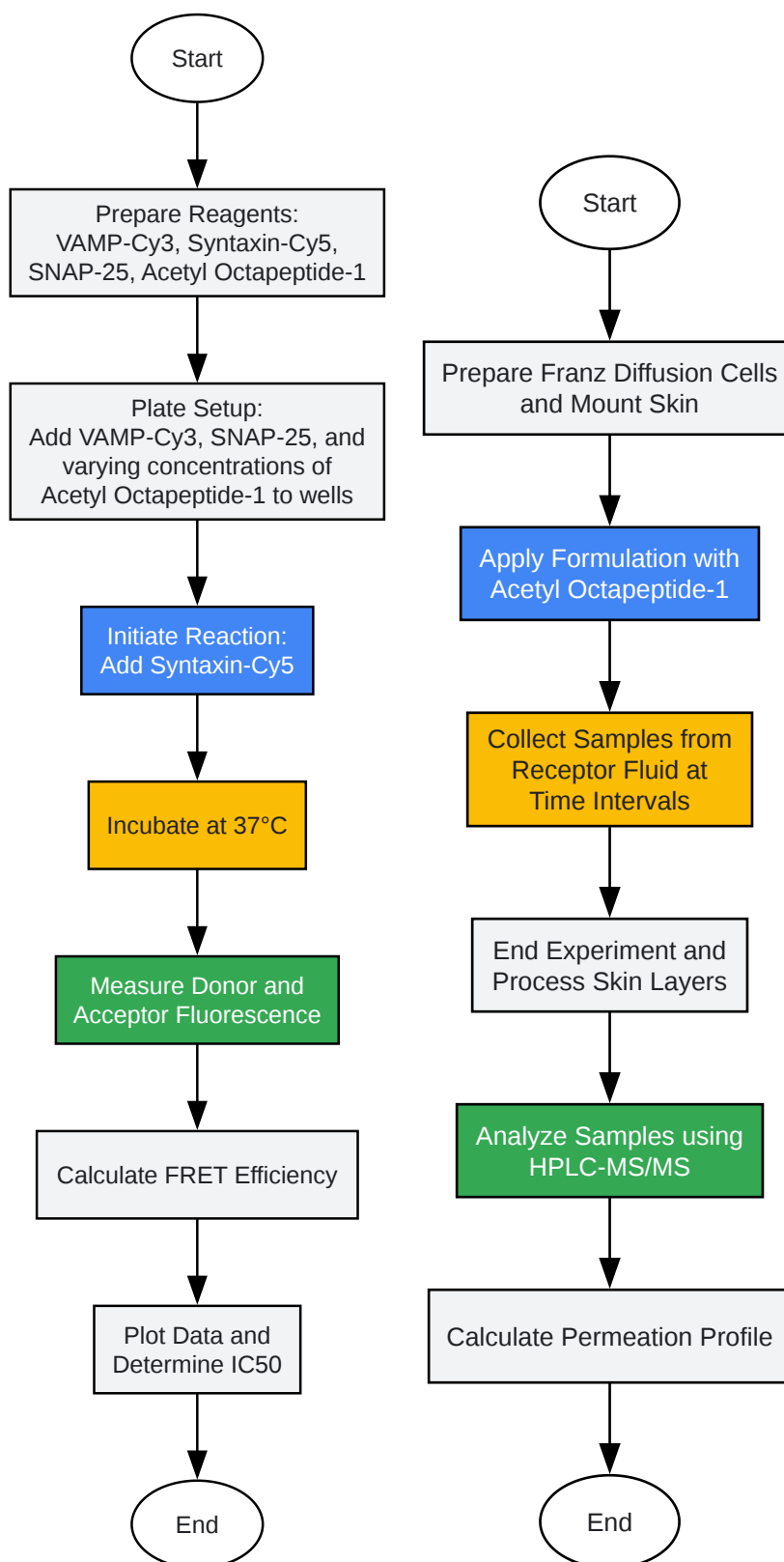
This complex is composed of three key proteins:

- VAMP (Vesicle-Associated Membrane Protein) or Synaptobrevin, located on the vesicle membrane.
- Syntaxin, located on the target plasma membrane.
- SNAP-25 (Synaptosome-Associated Protein of 25 kDa), also located on the target plasma membrane.

Acetyl octapeptide-1 is a structural mimic of the N-terminal end of the SNAP-25 protein.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) By competing with native SNAP-25 for a position within the SNARE complex, the peptide destabilizes its formation.[\[3\]](#) This disruption prevents the efficient fusion of the synaptic vesicle

with the neuronal membrane, leading to a reduction in the release of acetylcholine into the synaptic cleft. Consequently, muscle contraction is attenuated, and the formation of expression lines is diminished.[4][5]





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